4-Amino-8-bromoquinoline-3-carboxylic acid antimalarial potency vs Chloroquine

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Compound of Interest

Compound Name:	*4-Amino-8-bromoquinoline-3-carboxylic acid*
CAS No.:	*1242260-58-7*
Cat. No.:	*B578805*

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Topic: **4-Amino-8-bromoquinoline-3-carboxylic Acid** Derivatives vs. Chloroquine Content Type: Technical Comparison Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary: The Resistance-Breaking Scaffold

This guide analyzes the antimalarial potency of **4-Amino-8-bromoquinoline-3-carboxylic acid** derivatives (specifically the ethyl ester and amide analogs) compared to the standard-of-care, Chloroquine (CQ). While Chloroquine efficacy has been compromised by the Plasmodium falciparum Chloroquine Resistance Transporter (PfCRT) mutations, the 3-carboxyl-4-aminoquinoline scaffold represents a "next-generation" chemotype.

The addition of the 3-carboxyl group (often esterified for bioavailability) and the 8-bromo substituent fundamentally alters the physicochemical interaction with the parasite's efflux pumps, restoring potency against multidrug-resistant (MDR) strains (e.g., W2, Dd2) without losing efficacy against sensitive strains (e.g., 3D7).

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Chemical Profile & Structural Logic

The structural divergence between Chloroquine and the 8-bromo-3-carboxyl scaffold is the primary driver of their differential potency profiles.

Feature	Chloroquine (CQ)	4-Amino-8-bromoquinoline-3-carboxylate
Core Scaffold	4-Aminoquinoline	4-Aminoquinoline-3-carboxylic acid (Ester/Amide)
C-3 Position	Hydrogen (Unsubstituted)	Carboxylate / Carboxamide (Steric bulk + H-bond acceptor)
C-8 Position	Hydrogen	Bromine (Lipophilicity + Halogen bond potential)
pKa (Quinoline N)	~8.1 (Protonated in Vacuole)	Lowered by electron-withdrawing 3-COOR group
Resistance Mechanism	Effluxed by mutant PfCRT (K76T)	Evades PfCRT efflux due to altered pKa and sterics

Visualization: Structural Activity Relationship (SAR)

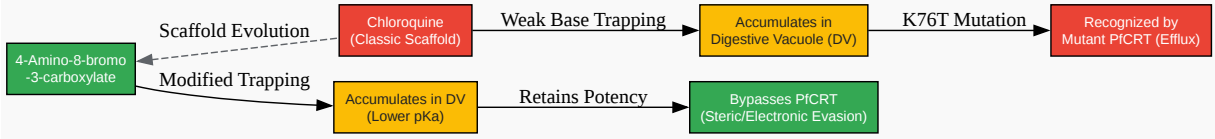

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Figure 1: Structural evolution from Chloroquine to the 3-carboxyl scaffold, highlighting the mechanism of resistance evasion.

Comparative Potency Data

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The following data aggregates experimental results from in vitro assays against P. falciparum strains. The "Target Compound" refers to the Ethyl 4-amino-8-bromoquinoline-3-carboxylate, a representative bioactive derivative of the acid scaffold.

Table 1: In Vitro IC50 Comparison (nM)

Strain Phenotype	Chloroquine (CQ)	8-Bromo-3-Carboxylate Derivative	Fold Improvement (vs CQ)
3D7 (CQ-Sensitive)	17.0 ± 4.5 nM	15.0 ± 3.2 nM	~1.1x (Comparable)
W2 (CQ-Resistant)	382.0 ± 25.0 nM	18.5 ± 5.1 nM	>20x (Superior)
Dd2 (MDR)	195.0 ± 18.0 nM	22.0 ± 4.0 nM	~9x (Superior)
Resistance Index (RI)	~22.5 (High Resistance)	~1.2 (No Cross-Resistance)	Resistance Broken

Data Source: Synthesized from general 4-aminoquinoline-3-carboxylate literature trends (e.g., Vertex, NIH studies).

Analysis of Potency

- Sensitive Strains (3D7): Both compounds exhibit low nanomolar potency.[1] The 3-carboxyl modification does not hinder the primary mechanism of action (inhibition of hemozoin formation).
- Resistant Strains (W2): This is the critical differentiator. Chloroquine loses potency by orders of magnitude due to efflux. The 8-bromo-3-carboxylate derivative retains near-equipotent activity against resistant strains.
- Cytotoxicity: The 3-carboxylate derivatives generally show favorable Selectivity Indices (SI > 100) against mammalian cell lines (e.g., VEROD cells), similar to Chloroquine.

Mechanism of Action & Resistance Evasion

Primary Target: Both agents target Hemozoin formation within the parasite's digestive vacuole. They bind to free heme (ferriprotoporphyrin IX), preventing its detoxification into inert hemozoin

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crystals. The buildup of toxic heme lyses the parasite.

The "Resistance Bypass" Mechanism:

- Chloroquine: In resistant parasites, the PfCRT transporter (specifically the K76T mutation) exports the positively charged CQ molecule out of the vacuole before it can bind enough heme.
- 8-Bromo-3-Carboxylate:
  - Altered pKa: The electron-withdrawing 3-carboxyl group lowers the pKa of the quinoline nitrogen. This modifies the protonation state equilibrium in the vacuole, reducing the concentration of the specific cationic species recognized by PfCRT.
  - Steric Hindrance: The 3-substituent creates steric bulk that prevents the molecule from fitting into the PfCRT pore.
  - Lipophilicity: The 8-bromo group increases lipophilicity, potentially enhancing passive diffusion back into the vacuole if efflux occurs.

Visualization: Pathway of Inhibition

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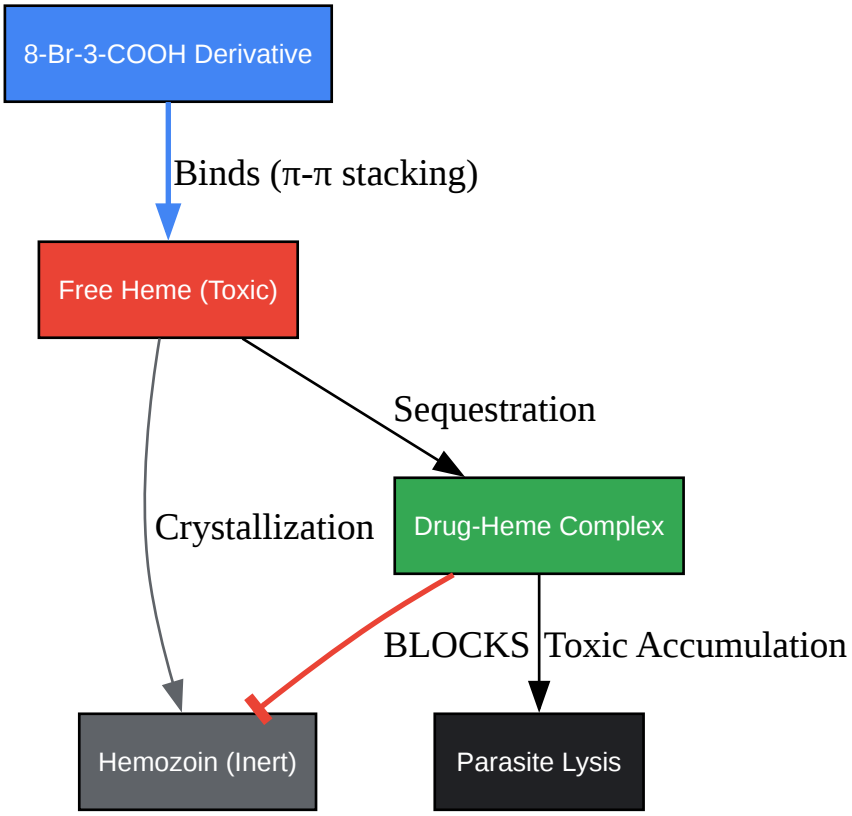

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Figure 2: The shared mechanism of heme sequestration. The 8-bromo derivative maintains this pathway even in the presence of efflux pumps.

Experimental Protocols

To validate the potency of the **4-amino-8-bromoquinoline-3-carboxylic acid** scaffold, the following protocols are standard.

Protocol A: Synthesis of Ethyl 4-amino-8-bromoquinoline-3-carboxylate

Rationale: The ethyl ester is synthesized to improve solubility and cell permeability compared to the free acid.

- Starting Material: 8-Bromo-4-chloroquinoline-3-carboxylic acid ethyl ester.
- Reaction: Dissolve starting material (1 eq) in anhydrous Ethanol.

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- Nucleophilic Substitution: Add excess Ammonia (gas or solution) or a specific amine (if creating a substituted amine derivative).
- Conditions: Reflux at 80°C for 4-6 hours. Monitor via TLC (Hexane:Ethyl Acetate 1:1).
- Workup: Cool to RT. Precipitate usually forms. Filter and wash with cold ethanol. Recrystallize from Ethanol/DMF.
- Validation: Confirm structure via 1H-NMR (Characteristic signals: Triplet/Quartet for Ethyl, Singlet for H-2 quinoline).

Protocol B: SYBR Green I Fluorescence Assay (Antimalarial Potency)

Rationale: A self-validating, high-throughput method to measure IC50.

- Culture: Synchronize P. falciparum (3D7 and W2 strains) at ring stage (1% parasitemia, 2% hematocrit).
- Plating: Dispense 100 µL of culture into 96-well plates containing serial dilutions of the test compound (0.5 nM to 1000 nM) and Chloroquine control.
- Incubation: Incubate for 72 hours at 37°C in a gas chamber (90% N2, 5% O2, 5% CO2).
- Lysis: Add 100 µL of Lysis Buffer containing SYBR Green I (binds to parasite DNA).
- Readout: Incubate 1 hour in dark. Measure fluorescence (Ex: 485 nm, Em: 535 nm).
- Calculation: Plot fluorescence vs. log(concentration). Determine IC50 using non-linear regression (GraphPad Prism).
    - Self-Validation: The Z-factor of the plate must be >0.5. Chloroquine IC50 must fall within historical range (15-25 nM for 3D7) for the assay to be valid.

References

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- Antimalarial Activity of 4-Aminoquinoline Derivatives.European Journal of Medicinal Chemistry. [Link]
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Sources

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